

# A Comprehensive Technical Guide to the Chemical Properties of AMP-90

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## Compound of Interest

Compound Name: AMP-90

Cat. No.: B1168582

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## Introduction

**AMP-90** is the trade name for a solution of 2-Amino-2-methyl-1-propanol containing 10% water. [1] This versatile alkanolamine is a colorless, mobile liquid with a relatively low viscosity, making it easy to handle in various industrial and laboratory settings. [1][2][3] It is widely recognized for its efficacy as a multifunctional additive, serving as a potent neutralizing agent, co-dispersant, and corrosion inhibitor in a range of applications, from paints and coatings to metalworking fluids and personal care products. [2][3][4][5] This guide provides an in-depth overview of the core chemical properties of **AMP-90**, presenting quantitative data, outlining its chemical behavior, and illustrating its fundamental reactivity.

## Physicochemical Properties

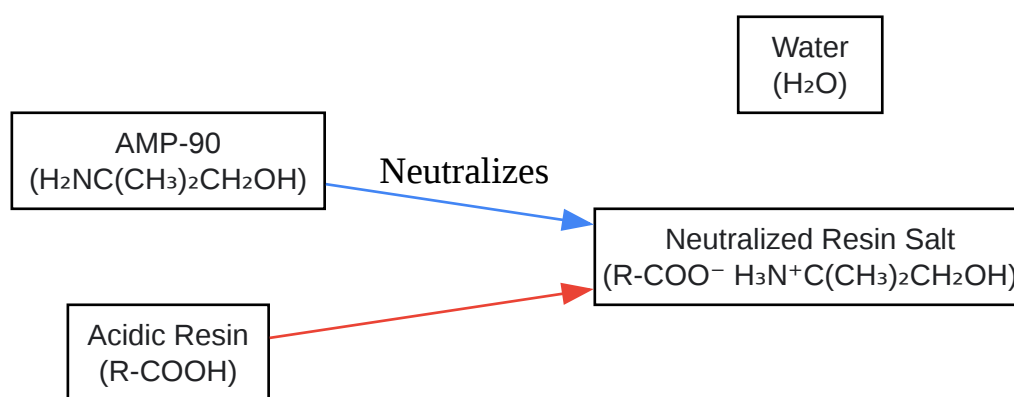
The key physicochemical properties of **AMP-90** are summarized in the table below. These values represent typical properties and should not be considered as binding specifications. [1]

Property	Value	Source(s)
Appearance	Colorless liquid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Odor	Amine-like	<a href="#">[4]</a>
Molecular Weight (calculated)	89.1 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Composition	>= 83.0% 2-Amino-2-methyl-1-propanol, <= 11.0% Water, <= 7.0% 2-Methylamino-2-methyl-1-propanol	
Neutral Equivalent	97–101	<a href="#">[1]</a>
Boiling Point	165 °C (for the pure compound)	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting/Freezing Point	-11 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Specific Gravity (25/25°C)	0.949	<a href="#">[1]</a>
Density (20°C)	0.934 g/mL	<a href="#">[2]</a> <a href="#">[7]</a>
Vapor Pressure	~319 hPa at 82°C; <1 mm Hg at 25°C	<a href="#">[1]</a> <a href="#">[7]</a>
Vapor Density	3 (vs. air)	<a href="#">[2]</a> <a href="#">[7]</a>
Flash Point	67 °C	<a href="#">[7]</a>
pH (0.1 M aqueous solution at 20°C)	11.3	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
pKa (25°C)	9.75	<a href="#">[1]</a>
Viscosity	119 mPa·s at 25°C; 21.6 mPa·s at 50°C	<a href="#">[1]</a>
Surface Tension (10% aqueous solution)	~58 mN/m	<a href="#">[1]</a>
Water Solubility	Miscible	<a href="#">[7]</a>
Refractive Index (n <sub>20/D</sub> )	1.4455	<a href="#">[2]</a> <a href="#">[7]</a>

## Chemical Reactivity and Stability

**AMP-90**'s chemical behavior is primarily defined by the presence of the primary amine and hydroxyl functional groups.

**Basicity and Neutralization:** As an amine, **AMP-90** is a chemical base and efficiently neutralizes acids to form salts and water in exothermic reactions.[7][8][9] Its high base strength and low molecular weight make it a highly efficient neutralizing agent, requiring less mass to neutralize acid-functional ingredients compared to other amines. This property is fundamental to its use in adjusting and stabilizing the pH in various formulations.[10]



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Figure 1: Neutralization of an acidic resin by **AMP-90**.

**Reactivity with Carbon Dioxide:** The product readily absorbs carbon dioxide from the air, which can lead to the formation of carbonate salts.[4] It is therefore recommended to keep containers tightly closed when not in use.[4]

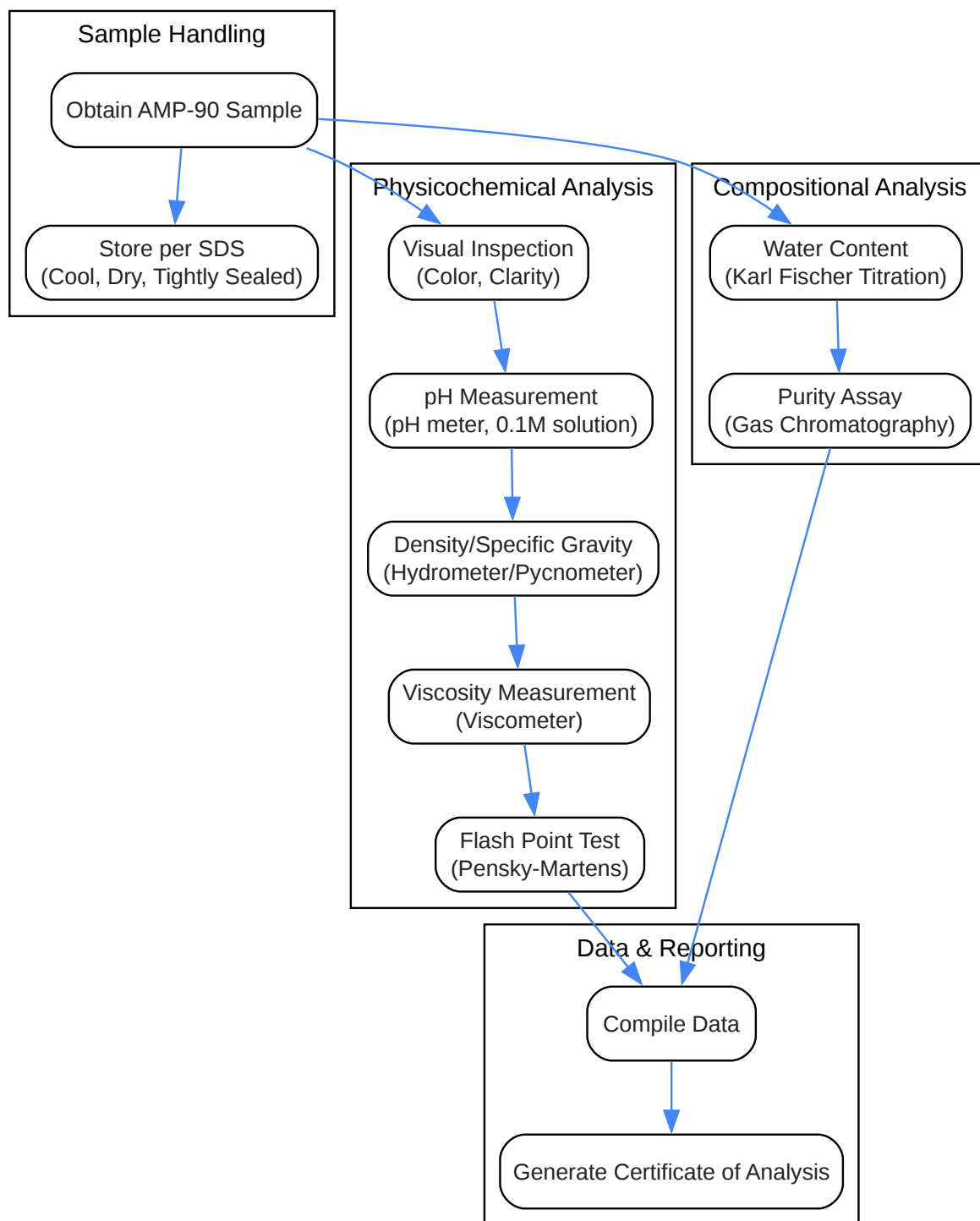
**Incompatibilities:** **AMP-90** is incompatible with strong acids and strong oxidizers.[4] It is corrosive to copper, brass, aluminum, zinc, and their alloys, as well as galvanized containers. [4] Contact with these materials should be avoided.[4] Ordinary iron and steel are generally unaffected and are recommended materials for construction.

**Stability:** **AMP-90** is stable under recommended storage conditions.[4] However, exposure to elevated temperatures can cause the product to decompose.[4] It is a combustible liquid but does not pose significant storage and handling problems due to its relatively high flash point and low vapor pressure at ordinary temperatures.

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above are not publicly available in the cited literature. Manufacturers and suppliers of **AMP-90**, such as ANGUS Chemical Company (a subsidiary of Dow), state that test methods are available upon request from their technical service departments.<sup>[1]</sup><sup>[2]</sup> Standardized test methods from organizations such as ASTM International or ISO are typically employed for determining properties like viscosity, density, flash point, and pH. For drug development professionals requiring precise analytical methods, direct consultation with the supplier is the recommended course of action to obtain specific procedural details.

To illustrate a general workflow for characterizing a chemical substance like **AMP-90**, the following diagram outlines a logical sequence of analysis.



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Figure 2: A generalized experimental workflow for chemical characterization.

## Conclusion

**AMP-90** is a multifunctional amino alcohol with a well-defined set of chemical and physical properties that make it suitable for a wide array of applications. Its high basicity, low molecular weight, and status as a combustible but manageable liquid are key characteristics. While this guide summarizes the available technical data, researchers and developers are encouraged to contact the manufacturer for specific test methodologies and to review the latest Safety Data Sheet (SDS) to ensure safe handling and use within their specific applications.

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